

Personal protective equipment for handling 2,6-Dichloropyridin-3-ol

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Compound of Interest

Compound Name: 2,6-Dichloropyridin-3-ol

Cat. No.: B1330004

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Essential Safety and Handling Guide for 2,6-Dichloropyridin-3-ol

Disclaimer: A specific Safety Data Sheet (SDS) for **2,6-Dichloropyridin-3-ol** was not located. The following guidance is synthesized from safety data for structurally analogous compounds, including other dichloropyridine derivatives. Researchers should handle this compound with caution and treat it as potentially hazardous.

This guide provides essential safety and logistical information for handling **2,6-Dichloropyridin-3-ol** in a laboratory setting. The procedural steps outlined below are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on data from similar dichloropyridine compounds, **2,6-Dichloropyridin-3-ol** should be presumed to be hazardous. Potential hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Harmful if Swallowed: May be harmful or toxic if swallowed.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

While specific quantitative data for **2,6-Dichloropyridin-3-ol** is unavailable, the table below presents data for a closely related compound, 2,6-Dichloropyridine, to provide a frame of reference.

Property	Value for 2,6-Dichloropyridine	Source
Molecular Formula	C ₅ H ₃ Cl ₂ N	
Molecular Weight	147.99 g/mol	
Melting Point	83-86 °C	
Flash Point	110 °C (230 °F)	
Hazard Class	6.1C (Combustible, acute toxic Cat. 3)	

Operational Plan for Safe Handling

A systematic approach is crucial when handling **2,6-Dichloropyridin-3-ol**. The following step-by-step procedure must be followed.

Preparation and Engineering Controls

- Ventilation: All work with **2,6-Dichloropyridin-3-ol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[8\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- PPE Inspection: Before starting any work, inspect all Personal Protective Equipment (PPE) to ensure it is in good condition.

Required Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[8] [9]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). Gloves must be inspected before use.	Prevents skin contact which may cause irritation.[1][8][10]
Body Protection	A chemical-resistant lab coat, fully buttoned. Consider a chemical-resistant apron for larger quantities.	Minimizes skin contact and contamination of personal clothing.[1][8][10]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if dust formation is likely or if working outside a fume hood.	Protects the respiratory tract from irritation due to dust or vapors.[1][8]

Handling Procedure

- Don PPE: Wear the specified PPE before handling the chemical.
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[1][8]
- Prevent Contact: Avoid all personal contact, including inhalation and contact with skin and eyes.[8]
- Hygiene: Do not eat, drink, or smoke in the handling area. After handling, wash hands and any exposed skin thoroughly with soap and water.[2][3][6][8]
- Storage: Keep the container tightly closed when not in use. Store in a cool, dry, and well-ventilated area.[2][6][7]

Disposal Plan

Proper disposal of **2,6-Dichloropyridin-3-ol** and contaminated materials is critical to prevent environmental contamination and ensure safety.

Waste Collection

- Collect all waste containing **2,6-Dichloropyridin-3-ol**, including contaminated consumables (e.g., gloves, wipes, pipette tips), in a designated and properly labeled hazardous waste container.^[8]

Labeling

- Clearly label the waste container as "Hazardous Waste" and include the full chemical name: "**2,6-Dichloropyridin-3-ol**".^[8]

Storage of Waste

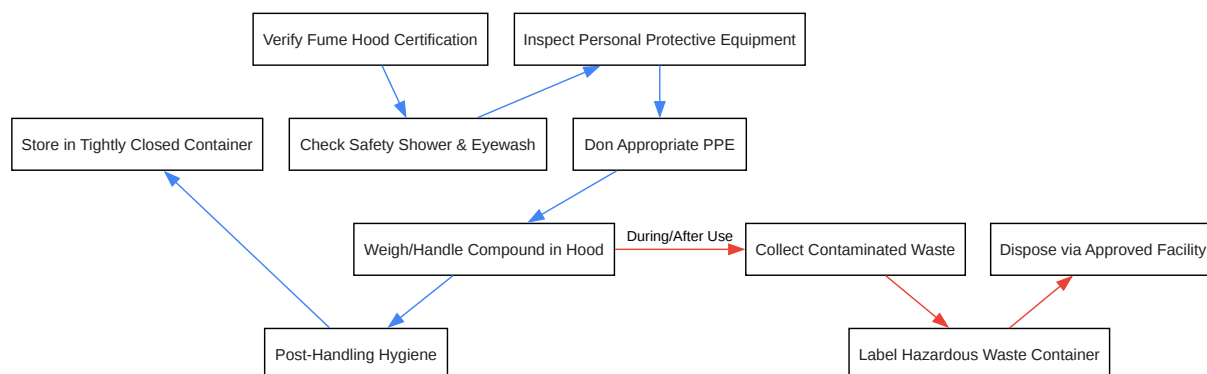
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

Final Disposal

- Dispose of the hazardous waste through an approved waste disposal plant, following all applicable federal, state, and local environmental regulations.^{[1][2][3][6][7]}
- Contaminated clothing should be decontaminated or disposed of as hazardous waste; do not wash with regular laundry.^{[8][10]}

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2,6-Dichloropyridin-3-ol**, from preparation to final disposal.



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Caption: Workflow for Safe Handling of **2,6-Dichloropyridin-3-ol**.

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